

An In-depth Technical Guide to the Initial Characterization of 3-Hydroxycatalponol (Catalponol)

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Compound of Interest

Compound Name: 3-Hydroxycatalponol

Cat. No.: B157351

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the initial characterization of **3-Hydroxycatalponol**, a sesquiterpenoid identified as catalponol. This document consolidates available data on its chemical properties, spectroscopic profile, isolation from its natural source, and reported biological activities. The information is presented to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

Catalponol, with the chemical formula $C_{15}H_{18}O_2$, is a known natural product isolated from the roots of *Ekmanianthe longiflora*.^{[1][2][3]} Its characterization is crucial for understanding its potential therapeutic applications and for providing a reference for further chemical and biological investigations.

Chemical and Physical Properties

A summary of the key chemical and physical properties of catalponol is presented in Table 1.

Property	Value	Reference
Chemical Name	(2R,4S)-4-hydroxy-2-(3-methylbut-2-enyl)-3,4-dihydro-2H-naphthalen-1-one	[2]
Synonym	Catalponol, 3-Hydroxycatalponol	
CAS Number	34168-56-4	[2]
Molecular Formula	C ₁₅ H ₁₈ O ₂	[1][2]
Molecular Weight	230.3 g/mol	[1][2]

Spectroscopic Data

The structural elucidation of catalponol has been achieved through various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR data are fundamental for the structural confirmation of catalponol. While a complete, published spectrum is not readily available in public databases, the chemical shifts are critical for identity confirmation.

Table 2: NMR Spectroscopic Data for Catalponol

¹ H NMR (CDCl ₃)	¹³ C NMR (CDCl ₃)
Data not available in search results	Data not available in search results

Note: Detailed, experimentally verified ¹H and ¹³C NMR data for catalponol are essential for unambiguous identification and should be acquired and compared against reference spectra if available from specialized databases or through re-isolation and analysis.

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) provides the exact mass of the molecule, confirming its elemental composition.

Table 3: Mass Spectrometry Data for Catalponol

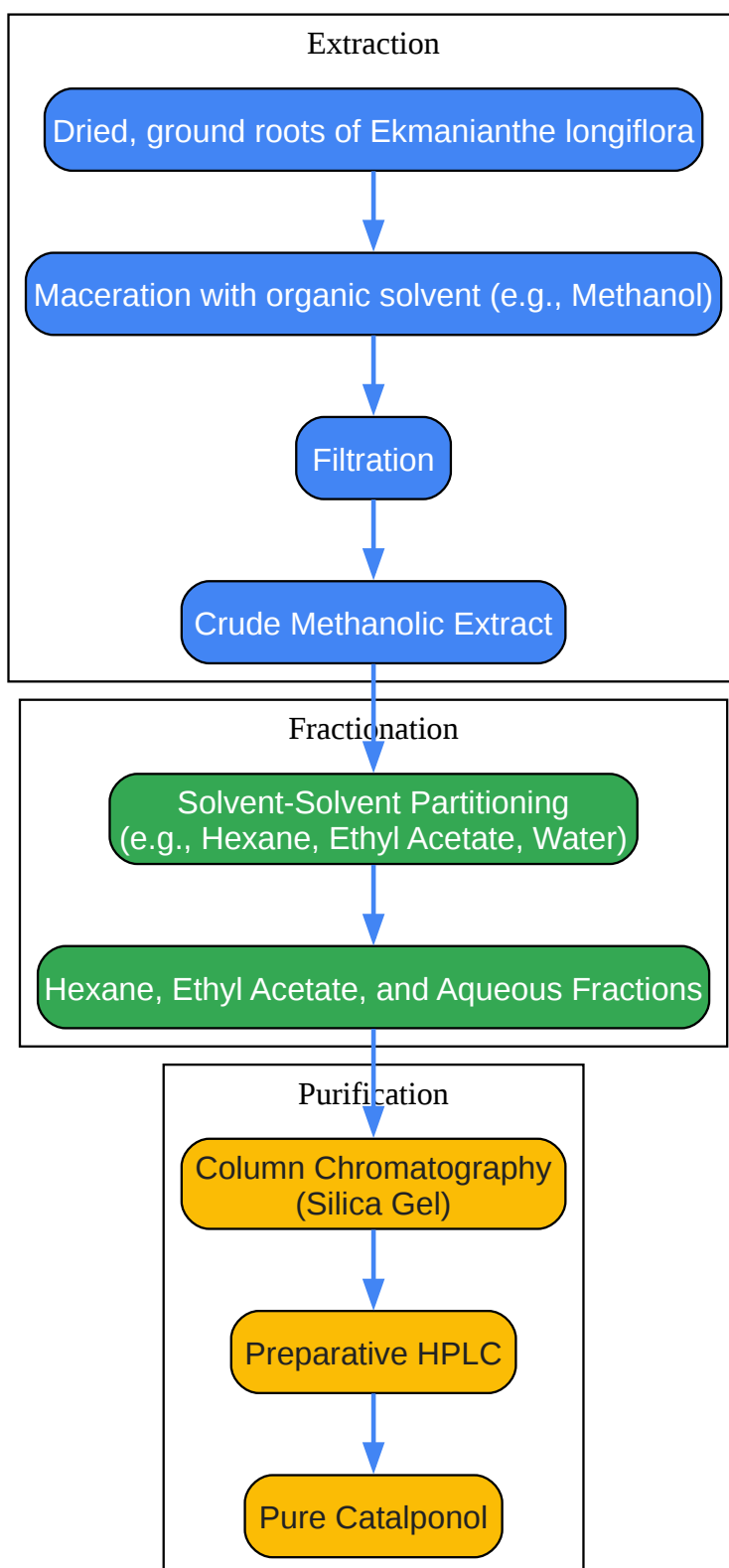
Technique	Value	Interpretation
High-Resolution Mass Spectrometry (HRMS)	Data not available in search results	Confirms the molecular formula $C_{15}H_{18}O_2$

Note: The fragmentation pattern from tandem MS/MS experiments would provide further structural insights and is a recommended step in a full characterization.

Experimental Protocols

Isolation of Catalponol from *Ekmanianthe longiflora*

The following is a generalized workflow for the isolation of catalponol based on common practices for natural product extraction and purification. A detailed, step-by-step protocol from the primary literature should be consulted for precise experimental conditions.



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Caption: General workflow for the isolation of catalponol.

Biological Activity

Initial screenings and subsequent studies have explored the biological activities of catalponol.

Cytotoxicity

In a study by Zhang et al. (2000), catalponol and its epimer, epi-catalponol, were evaluated for cytotoxicity against a panel of human cancer cell lines. Both compounds were found to be inactive in this assay.

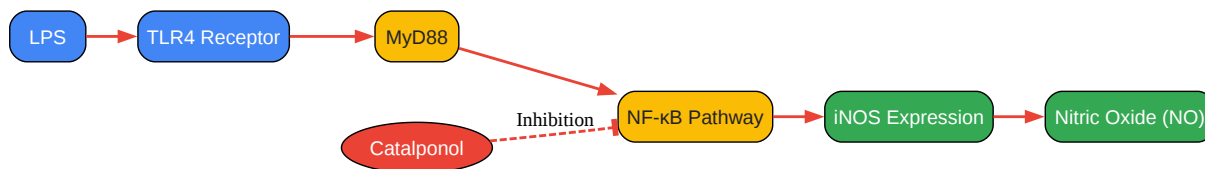
Other Biological Activities

More recent findings suggest that catalponol may possess other pharmacological effects. It has been reported to enhance dopamine biosynthesis by inducing tyrosine hydroxylase activity. Furthermore, in RAW 264.7 macrophage cells, catalponol demonstrated potent inhibitory effects on lipopolysaccharide (LPS)-induced nitric oxide (NO) production, with a reported IC₅₀ value of 9.8 µM.

Table 4: Summary of Reported Biological Activities of Catalponol

Activity	Assay/Model	Result	Reference
Cytotoxicity	Panel of human cancer cell lines	Inactive	Zhang et al., 2000
Dopamine Biosynthesis	PC12 cells	Enhances activity	[3]
Anti-inflammatory	LPS-induced NO production in RAW 264.7 cells	IC ₅₀ = 9.8 µM	[3]

The following diagram illustrates a potential signaling pathway involved in the anti-inflammatory activity of catalponol.



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Caption: Postulated inhibitory pathway of catalponol on NO production.

Conclusion

3-Hydroxycatalponol, identified as catalponol, is a sesquiterpenoid with a defined chemical structure. While initial studies on its cytotoxicity were negative, subsequent research has indicated potential roles in neuro-regulatory and anti-inflammatory pathways. This guide provides the foundational chemical and biological information on catalponol. Further research is warranted to fully elucidate its spectroscopic characteristics, confirm its biological activities through comprehensive dose-response studies, and explore its mechanism of action to determine its therapeutic potential. The detailed experimental protocols for its isolation and the compiled data herein serve as a valuable starting point for such endeavors.

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